

Nebulized Sobrerol in Pediatric Respiratory Conditions: Application Notes and Protocols

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Compound of Interest

Compound Name: *Sobrerol*

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These application notes provide a summary of the administration protocols for nebulized **sobrerol** in pediatric studies. The following sections detail the quantitative data from a key clinical trial, a comprehensive experimental protocol for nebulizer administration, and a visualization of the proposed mechanism of action.

Quantitative Data Summary

The following table summarizes the administration protocol from a clinical study investigating the use of nebulized **sobrerol** in children with secretory otitis media.

Table 1: Administration Protocol for Nebulized **Sobrerol** in a Pediatric Study on Secretory Otitis Media

Parameter	Value	Reference
Patient Population	30 children with secretory otitis media	[1]
Age Range	5-10 years	[1]
Drug Formulation	Nebulized Sobrerol	[1]
Dosage	40 mg in 3 ml solution	[1]
Frequency	Once daily	[1]
Duration of Treatment	10 consecutive days	[1]

Experimental Protocols

While specific, detailed protocols from the original pediatric studies are not extensively published, the following is a comprehensive, generalized protocol for the administration of nebulized **sobrerol** to pediatric patients. This protocol is based on established best practices for pediatric nebulization and the available data on **sobrerol** administration.

General Protocol for Pediatric Nebulizer Administration

Objective: To administer a 40 mg dose of **sobrerol** via nebulization to a pediatric patient.

Materials:

- Jet nebulizer and compressor
- Pediatric-sized face mask or mouthpiece
- Vial of **sobrerol** for nebulization (40 mg/3 ml)
- Prescribed diluent (if required)
- Clean, lint-free cloth

Procedure:

- Preparation:

- Ensure the nebulizer and its components are clean and dry before use.
- Wash hands thoroughly with soap and water.
- Place the compressor on a stable, flat surface.
- Connect the tubing to the compressor.

- Medication Preparation:

- Open the single-dose vial of **sobrerol** (40 mg/3 ml).
- Carefully empty the contents of the vial into the nebulizer cup.
- If dilution is required as per specific study design, add the correct volume of sterile saline.
- Securely close the nebulizer cup.

- Administration:

- Attach the pediatric face mask or mouthpiece to the nebulizer cup.
- Connect the tubing from the compressor to the bottom of the nebulizer cup.
- For young children, a face mask is generally preferred to ensure adequate drug delivery. The mask should fit snugly over the child's nose and mouth.[\[2\]](#)
- For older children who can cooperate, a mouthpiece can be used. The child should be instructed to place the mouthpiece in their mouth and breathe normally.[\[2\]](#)
- Turn on the compressor. A fine mist should be visible coming from the nebulizer.
- Encourage the child to breathe normally throughout the treatment. The duration of the treatment is typically 10-15 minutes, or until the nebulizer cup is empty.[\[2\]](#)

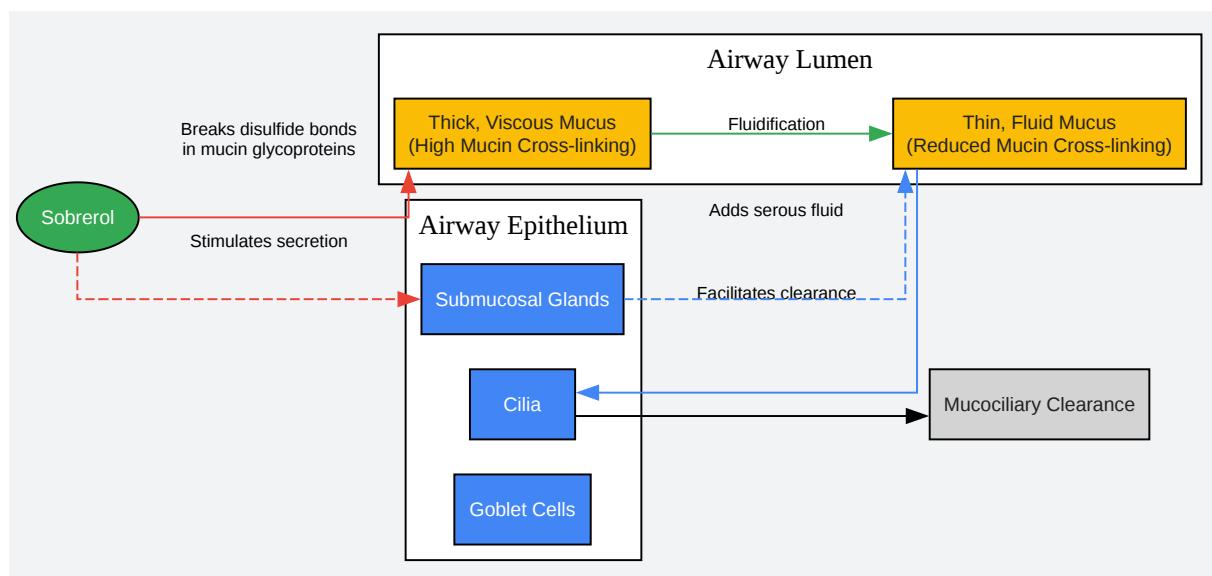
- Post-Administration:

- Turn off the compressor.
- Remove the face mask or mouthpiece.
- If a face mask was used, wipe the child's face with a clean, damp cloth to remove any medication residue.
- Disassemble the nebulizer components and clean them according to the manufacturer's instructions. This typically involves washing with warm, soapy water and allowing to air dry.

Visualizations

Mechanism of Action of Sobrerol

Sobrerol is a mucolytic agent that acts directly on the mucus in the respiratory tract. Its primary mechanism is to reduce the viscosity of mucus, making it easier to clear from the airways.^{[3][4]} This is achieved by the breaking of disulfide bonds within mucin glycoproteins, which are key structural components of mucus.^{[3][4]} Additionally, some evidence suggests that **sobrerol** may stimulate the secretion of serous fluids, further aiding in the thinning of mucus.^[3]

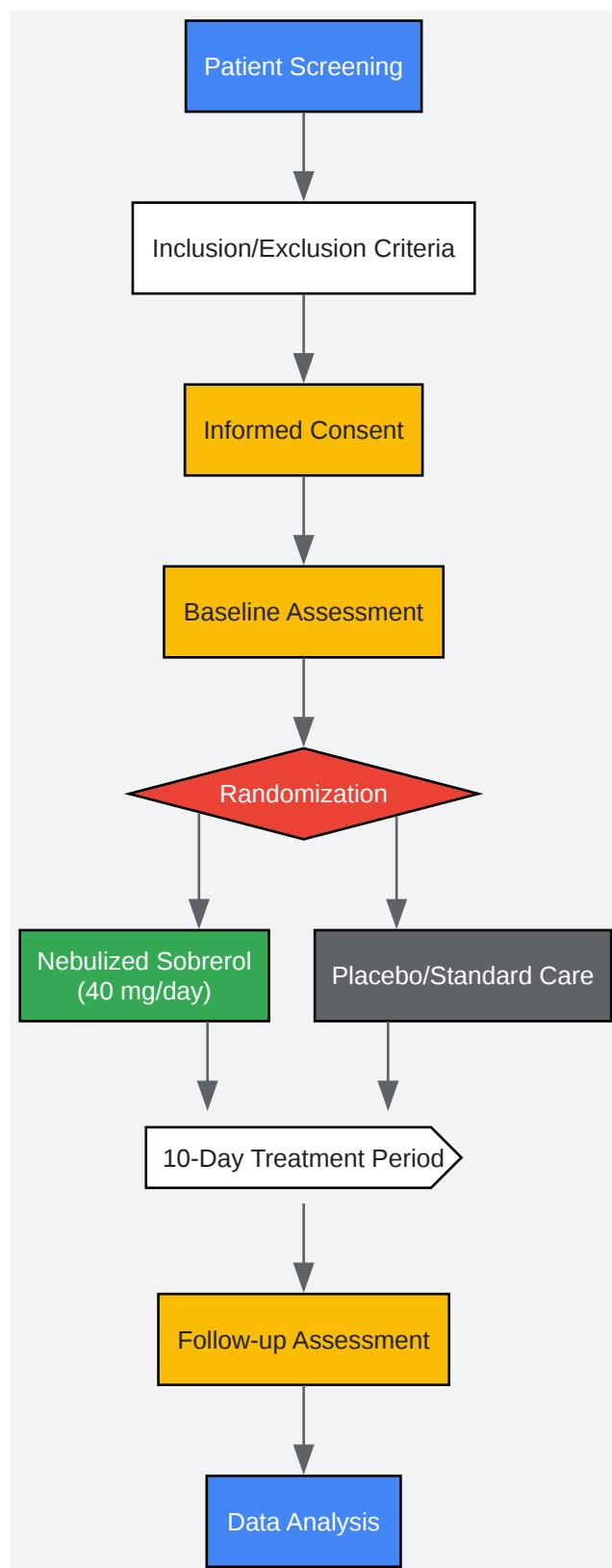


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Caption: Proposed mechanism of action of **sobrerol** as a mucolytic agent.

Experimental Workflow for Nebulized Sobrerol Administration in a Pediatric Study

The following diagram illustrates a typical workflow for a clinical study investigating the efficacy of nebulized **sobrerol** in a pediatric population.



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Caption: A generalized experimental workflow for a pediatric clinical trial of nebulized **sobrerol**.

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References

- 1. Sobrerol in the treatment of secretory otitis media in childhood - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. drugs.com [drugs.com]
- 3. What is the mechanism of Sobrerol? [synapse.patsnap.com]
- 4. What is Sobrerol used for? [synapse.patsnap.com]
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